

An In-depth Technical Guide to Phosphorus-Sulfur Cage Molecules

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Compound of Interest

Compound Name: Phosphorus Sulfur

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of phosphorus-sulfur cage molecules, a fascinating class of inorganic compounds with diverse structures and reactivity. This document details their synthesis, characterization, and properties, with a focus on providing practical experimental protocols and clearly presented data for researchers in chemistry and drug development.

Introduction to Phosphorus-Sulfur Cage Molecules

Phosphorus sulfides are a family of inorganic compounds composed of phosphorus and sulfur. [1] These molecules form cage-like structures derived from the tetrahedral geometry of white phosphorus (P_4), with sulfur atoms inserted into P-P bonds or attached as exocyclic atoms. [2] The general formula for many of these compounds is P_4S_n (where n can range from 3 to 10). [2]

These compounds are notable for their rich structural diversity and varied chemical reactivity. Their applications range from traditional uses, such as in the production of "strike-anywhere" matches (P_4S_3), to vital roles in modern organic synthesis as powerful thionating agents. [3][4] For instance, phosphorus pentasulfide (P_4S_{10}) is a key reagent in the synthesis of Lawesson's reagent, which is widely used to convert carbonyl compounds into thiocarbonyls. [5][6] The

unique structures and reactivity of phosphorus-sulfur cages also make them of interest in materials science and as precursors to organothiophosphorus compounds.[1]

This guide will focus on the synthesis, structure, and properties of several key phosphorus-sulfur cage molecules, providing detailed experimental protocols for their preparation and characterization.

Key Phosphorus-Sulfur Cage Molecules: Synthesis and Properties

This section details the synthesis, physical and structural properties of the most well-characterized phosphorus-sulfur cage molecules.

Tetraphosphorus Trisulfide (P_4S_3)

Tetraphosphorus trisulfide, also known as phosphorus sesquisulfide, is one of the most commercially significant phosphorus sulfides.[3] It is a yellow crystalline solid known for its use in "strike-anywhere" matches due to its low ignition temperature.[3][4]

Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	P ₄ S ₃	[3]
Molar Mass	220.093 g/mol	[3]
Appearance	Yellow, yellow-green, or gray solid	[3]
Density	2.08 g/cm ³	[3]
Melting Point	172.5 °C	[3]
Boiling Point	408 °C	[3]
Solubility	Soluble in carbon disulfide and benzene.	[3]
Structure	Orthorhombic crystal structure with C _{3v} symmetry.	[3]
P-S Bond Length	2.090 Å	[3]
P-P Bond Length	2.235 Å	[3]

Molecular Structure of P₄S₃:

Molecular structure of Tetraphosphorus Trisulfide (P₄S₃).

Tetraphosphorus Tetrasulfide (α-P₄S₄ and β-P₄S₄)

Tetraphosphorus tetrasulfide exists as two isomers, α-P₄S₄ and β-P₄S₄.^[7] These can be synthesized from the corresponding isomers of P₄S₃I₂ by reaction with (Me₃Sn)₂S.^{[7][8]} The α-isomer possesses D_{2d} molecular symmetry in its crystalline form.^[7]

Physical and Chemical Properties:

Property	α -P ₄ S ₄	β -P ₄ S ₄	Reference
Molecular Formula	P ₄ S ₄	P ₄ S ₄	[7]
Synthesis	From α -P ₄ S ₃ I ₂ and (Me ₃ Sn) ₂ S	From β -P ₄ S ₃ I ₂ and (Me ₃ Sn) ₂ S	[7][8]
Crystal Symmetry	D _{2d}	-	[7]

Molecular Structure of α -P₄S₄:

Molecular structure of α -Tetraphosphorus Tetrasulfide (α -P₄S₄).

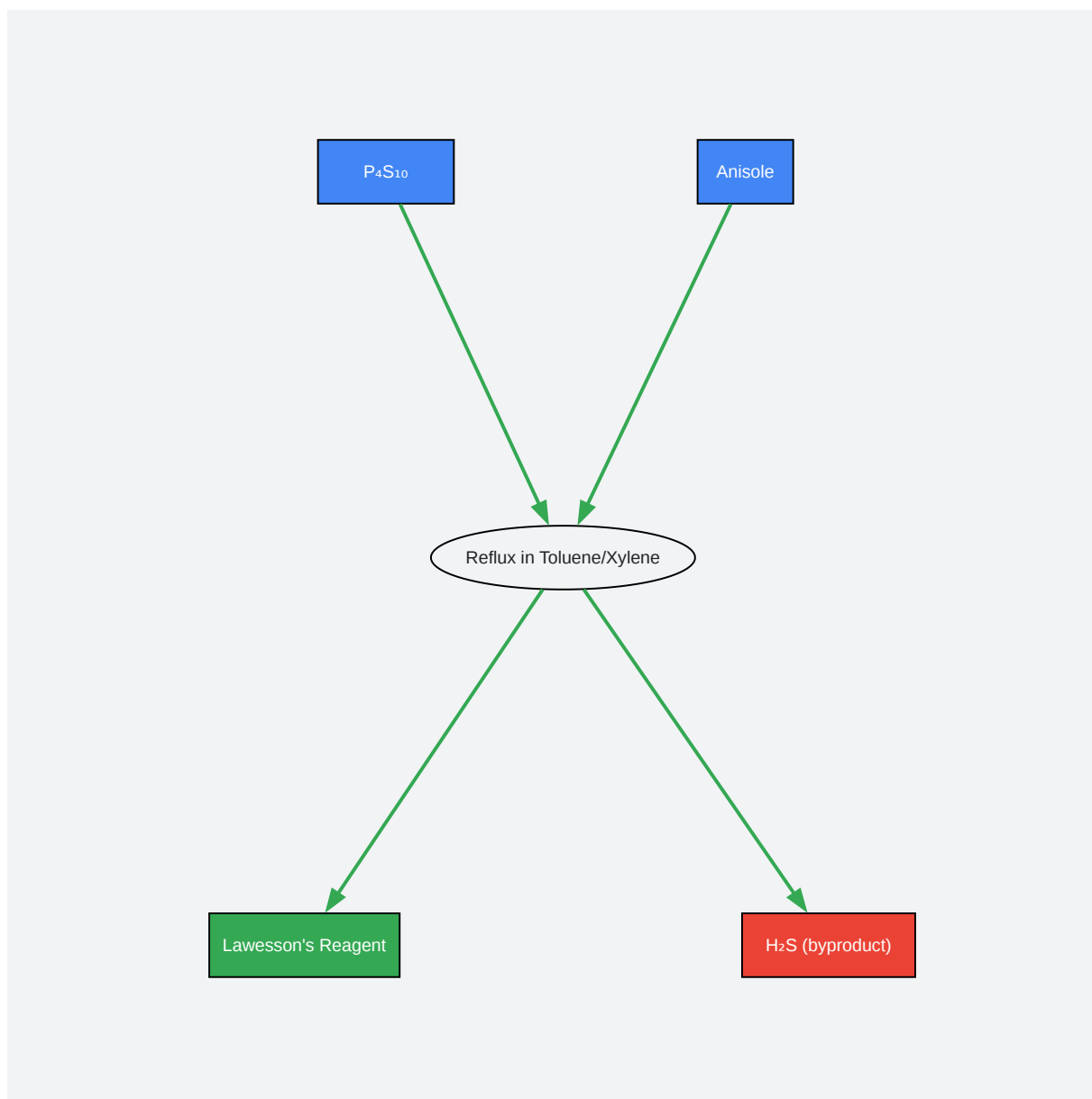
Tetraphosphorus Pentasulfide (P₄S₅)

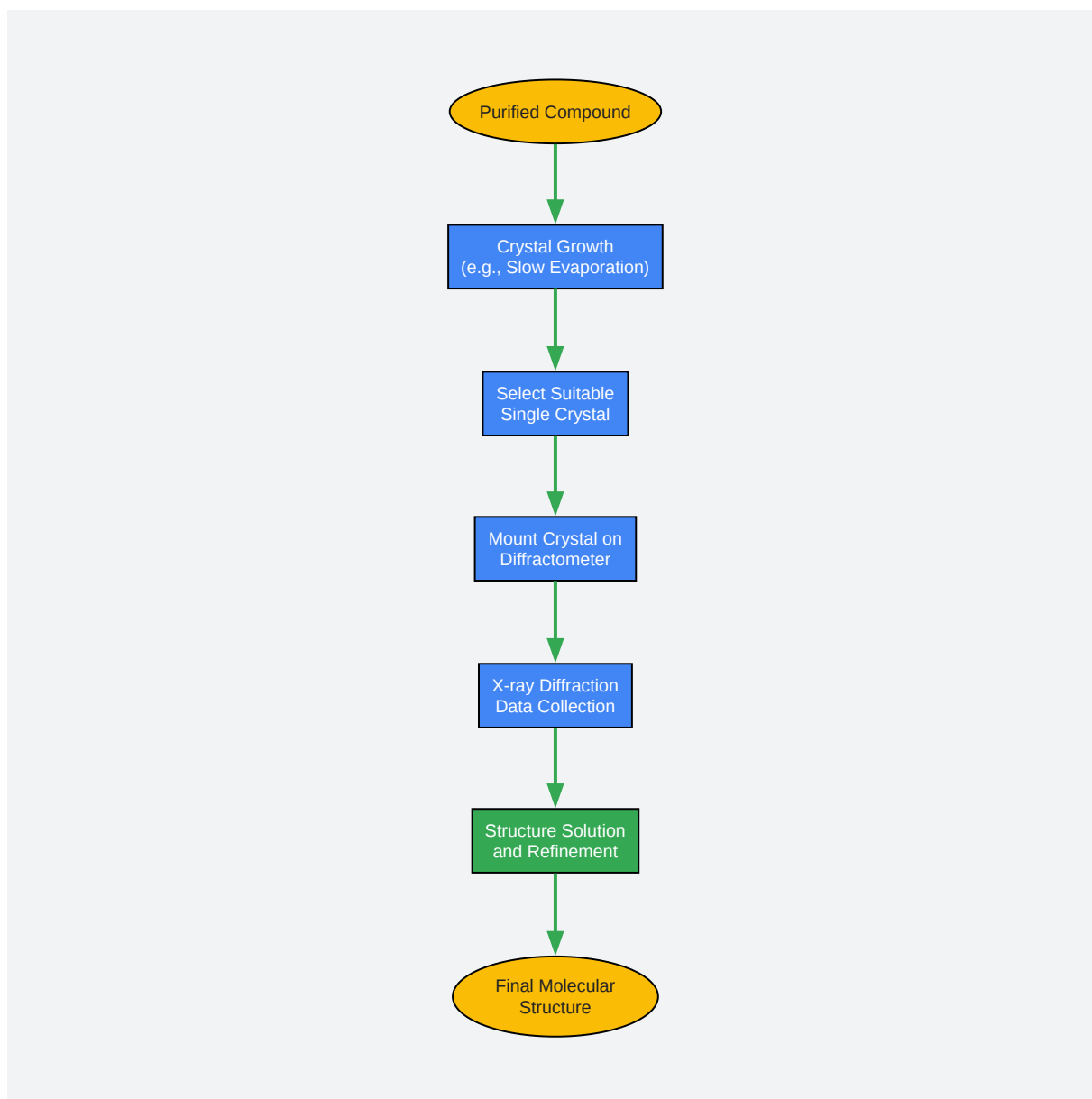
P₄S₅ is another phosphorus sulfide cage molecule. It can be synthesized by the reaction of P₄S₃ with sulfur in carbon disulfide, catalyzed by iodine.[2]

Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	P ₄ S ₅	[2]
Synthesis	P ₄ S ₃ + S (in CS ₂ , with I ₂ catalyst)	[2]

Molecular Structure of P₄S₅:





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